

Application Note: Formulation of Δ 2-Ivermectin B1a for Veterinary Pharmacological Studies

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Compound of Interest

Compound Name: *Delta-2-Ivermectin B1a*

Cat. No.: *B13383216*

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Introduction & Scientific Rationale

Δ 2-Ivermectin B1a is an [1](#) of Ivermectin B1a, frequently identified in treated animals and environmental runoff[\[1\]](#). While traditionally monitored as a pharmaceutical impurity or environmental metabolite, isolating and formulating Δ 2-Ivermectin B1a as a primary Active Pharmaceutical Ingredient (API) is increasingly necessary for advanced veterinary research. Researchers require stable, bioavailable formulations of this specific isomer to conduct targeted pharmacokinetic (PK) profiling, evaluate residual anthelmintic efficacy, and assess ecological toxicity in livestock models.

This application note provides a comprehensive, self-validating methodology for formulating a non-aqueous, subcutaneous injectable of Δ 2-Ivermectin B1a, addressing its unique physicochemical constraints and degradation pathways.

Physicochemical Profiling & Formulation Strategy

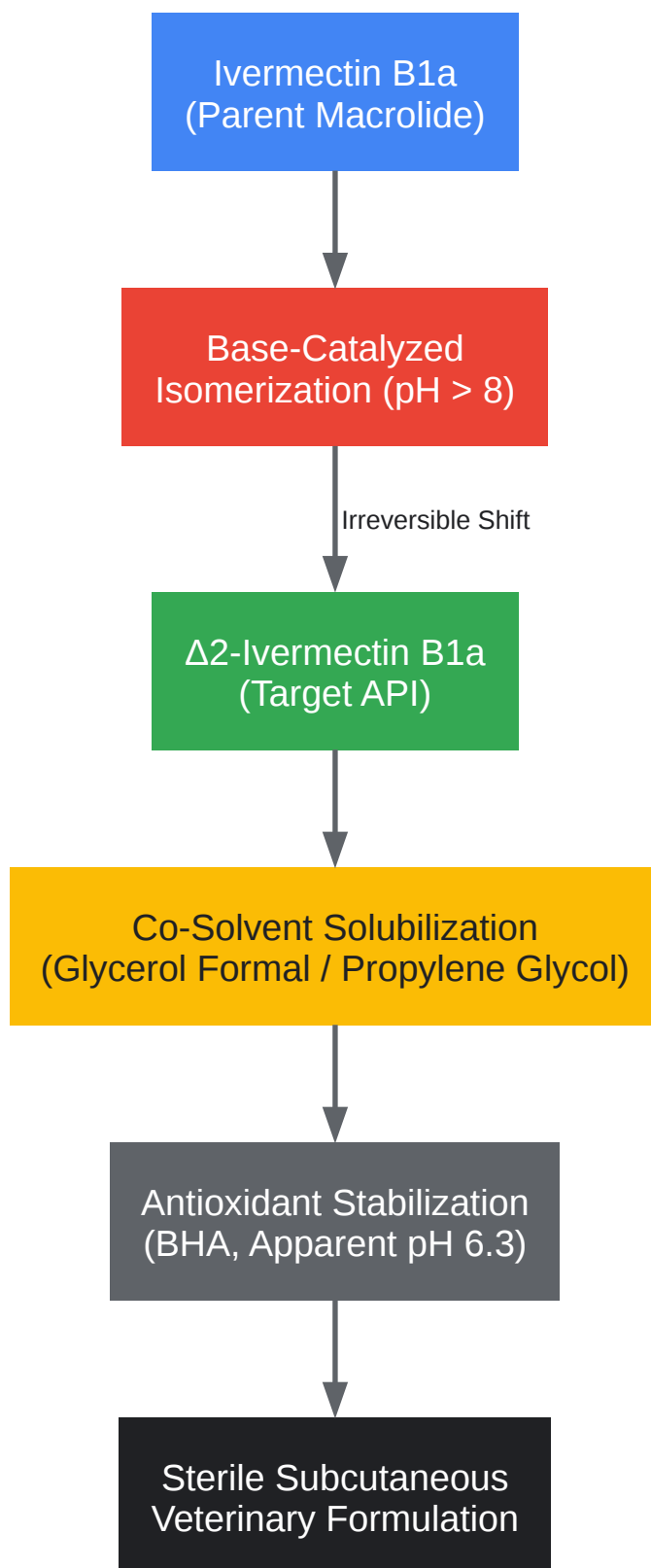
Δ 2-Ivermectin B1a (Molecular Formula: [2](#), MW: 875.09) shares the extreme lipophilicity of its parent macrolide[\[2\]](#).

Mechanistic Insights into Stability: Ivermectin derivatives are highly sensitive to pH excursions. In alkaline solutions, Ivermectin B1a isomerizes to produce 2-epi ivermectin and the 3[3]. Because our target API is itself a product of base-catalyzed degradation, exposing the formulated product to high pH will trigger further uncharacterized breakdown. Conversely, under neutral conditions, the primary degradation pathway shifts to 3[3].

Strategic Formulation Choices:

- Vehicle: A non-aqueous co-solvent system (Glycerol Formal and Propylene Glycol) is required to solubilize the highly hydrophobic API while preventing hydrolytic degradation.
- pH Control: The optimal apparent pH for the stability of ivermectin-class compounds in solution is 3[3]. The formulation must be buffered or adjusted to this microenvironmental pH.
- Antioxidant Protection: To combat the primary neutral-condition degradation threat, radical scavengers (e.g., Butylated Hydroxyanisole - BHA) must be incorporated during the high-shear solubilization phase[3].

Mandatory Visualization: Pathway & Workflow



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Mechanistic pathway of Δ2-Ivermectin B1a generation and subsequent formulation workflow.

Quantitative Pre-Formulation Data

To guide the formulation, solubility and stability metrics were established. The data below dictates the excipient ratios used in the final protocol.

| Parameter | Condition / Excipient | Result / Observation |
|--------------------|------------------------------|--|
| Aqueous Solubility | Purified Water (pH 7.0) | < 0.005 mg/mL (Practically Insoluble) |
| Solvent Solubility | Glycerol Formal (GF) | > 150 mg/mL (Excellent Solvency) |
| Solvent Solubility | Propylene Glycol (PG) | ~ 25 mg/mL (Moderate Solvency) |
| Degradation Rate | Apparent pH 4.0 | High (Hydrolysis of sugar rings) |
| Degradation Rate | Apparent pH 6.3 | Minimal (Optimal Stability) |
| Degradation Rate | Apparent pH 8.5 | High (Isomerization / Uncharacterized breakdown) |
| Oxidative Stress | Ambient Air (No Antioxidant) | 12% degradation over 48 hours in solution |

Experimental Protocols

Protocol A: Preparation of Non-Aqueous Subcutaneous Injectable (1% w/v)

Objective: Formulate a stable 10 mg/mL Δ 2-Ivermectin B1a solution suitable for subcutaneous injection in livestock models.

Causality Behind Experimental Choices: Glycerol formal (GF) is utilized as the primary solvent due to its high solubilizing capacity for macrolides, preventing API precipitation. Propylene glycol (PG) is introduced as a co-solvent to modulate the high viscosity of GF, ensuring the final solution is easily syringeable through a standard 20-gauge veterinary needle. Because oxidation is the primary degradation risk at the optimal pH of 6.3[3], Butylated Hydroxyanisole

(BHA) is dissolved into the vehicle prior to API addition to quench any free radicals generated during high-shear mixing.

Materials:

- Δ 2-Ivermectin B1a (API) - 1.0 g
- Glycerol Formal (GF) - 40.0 mL
- Propylene Glycol (PG) - q.s. to 100.0 mL
- Butylated Hydroxyanisole (BHA) - 0.02 g
- Citric Acid (Anhydrous) - q.s. (for apparent pH adjustment)

Step-by-Step Methodology:

- **Vehicle Preparation:** In a depyrogenated glass compounding vessel, dispense 40.0 mL of Glycerol Formal. Add 0.02 g of BHA.
- **Antioxidant Solubilization:** Stir the mixture using a magnetic stirrer at 400 RPM for 10 minutes until the BHA is completely dissolved. Note: Establishing the antioxidant shield first is critical to protect the sensitive API from air oxidation.
- **API Incorporation:** Slowly sift 1.0 g of Δ 2-Ivermectin B1a into the vortex of the stirring vehicle. Maintain stirring at 600 RPM for 45 minutes. Do not apply heat, as thermal stress accelerates macrolide degradation.
- **Volume Adjustment & Viscosity Modulation:** Once the API is fully solubilized (visually clear, pale yellow solution), add Propylene Glycol up to approximately 95 mL.
- **pH Optimization:** Measure the apparent pH of the non-aqueous solution using a specialized solvent-tolerant pH electrode. Adjust to an apparent pH of 6.3 using minute quantities of anhydrous citric acid dissolved in PG^[3].
- **Final Volume:** Q.S. to exactly 100.0 mL with Propylene Glycol and mix for an additional 15 minutes.

- Sterile Filtration: Filter the compounded solution through a 0.22 μm hydrophobic PTFE syringe filter into sterile, amber Type I glass vials. Seal with fluoropolymer-coated stoppers and aluminum crimps.

Self-Validating System: To validate the protocol's integrity, an aliquot of the mixture must be analyzed via HPLC-UV (at 245 nm) both pre-filtration and post-filtration.

- Validation Criterion 1: A pre-filtration mass balance recovery of $\geq 99.0\%$ compared to the theoretical input validates the protective efficacy of the BHA antioxidant system during processing.
- Validation Criterion 2: The post-filtration concentration must not deviate by more than 1.0% from the pre-filtration concentration. This validates that the highly lipophilic API does not adsorb to the PTFE membrane, ensuring the delivered dose is accurate and the system is inert.

References

- CN117729927A - Methods to reduce the particle size of ivermectin Source: Google Patents URL
- **Delta-2-ivermectin B1a** Source: Amerigo Scientific URL
- Ivermectin Suppliers UK Source: UK Chemical Suppliers URL

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Sources

- [1. Delta-2-ivermectin B1a - Amerigo Scientific \[amerigoscientific.com\]](#)
- [2. ivermectin suppliers UK \[ukchemicalsuppliers.co.uk\]](#)
- [3. CN117729927A - Methods to reduce the particle size of ivermectin - Google Patents \[patents.google.com\]](#)
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